

# A Comprehensive Technical Guide to 3-Bromo-4-methoxybenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzaldehyde

Cat. No.: B045424

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For researchers, scientists, and professionals in drug development, **3-Bromo-4-methoxybenzaldehyde** is a key aromatic compound. It serves as a versatile intermediate in the synthesis of a wide range of organic molecules, including pharmaceuticals and other bioactive compounds. This guide provides an in-depth overview of its chemical properties, experimental protocols for its synthesis and analysis, and its role in various synthetic pathways.

## Core Molecular Data

**3-Bromo-4-methoxybenzaldehyde** is a substituted benzaldehyde with a bromine atom and a methoxy group attached to the phenyl ring. These functional groups are crucial to its reactivity and utility in organic synthesis.

Property	Value	Source
Molecular Formula	C8H7BrO2	[1][2][3][4]
Molecular Weight	215.04 g/mol	[1][3]
IUPAC Name	3-bromo-4-methoxybenzaldehyde	[1][2]
CAS Number	34841-06-0	[2]
Synonyms	3-Bromo-p-anisaldehyde	[1][2][3][4]
Melting Point	51-54 °C	
Appearance	Off-white to pale cream powder	[4]

## Experimental Protocols

Detailed methodologies are essential for the successful application of **3-Bromo-4-methoxybenzaldehyde** in a laboratory setting. Below are protocols for its synthesis and analysis.

### Synthesis of 3-Bromo-4-methoxybenzaldehyde from p-Anisaldehyde

A common method for the preparation of **3-Bromo-4-methoxybenzaldehyde** involves the bromination of p-anisaldehyde.

Materials:

- p-Anisaldehyde
- Bromine
- Anhydrous Iron(III) Bromide (FeBr3) as a catalyst
- Dichloromethane (CH2Cl2) as a solvent

- Sodium bisulfite solution
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a three-necked flask equipped with a dropping funnel, a condenser, and a magnetic stirrer, dissolve p-anisaldehyde in dichloromethane.
- Add a catalytic amount of anhydrous iron(III) bromide to the solution.
- Cool the mixture in an ice bath.
- Slowly add a solution of bromine in dichloromethane dropwise from the dropping funnel.
- After the addition is complete, allow the reaction mixture to stir at room temperature until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by adding a saturated sodium bisulfite solution to remove any unreacted bromine.
- Transfer the mixture to a separatory funnel and wash sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solvent using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization or column chromatography.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique to confirm the identity and purity of **3-Bromo-4-methoxybenzaldehyde**.

Instrumentation:

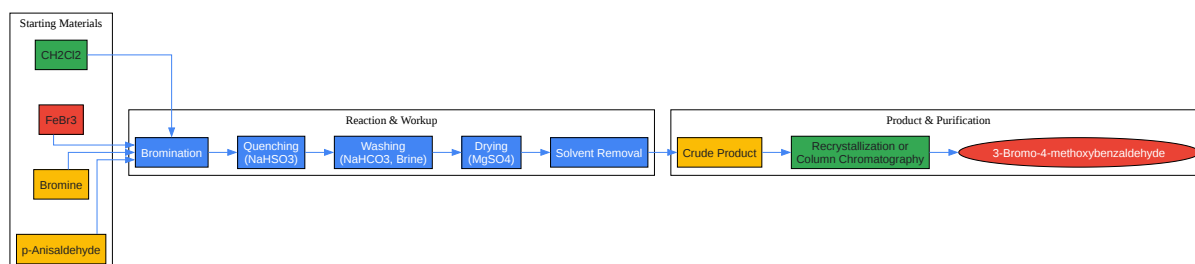
- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for aromatic compounds (e.g., HP-5ms).

Procedure:

- Prepare a dilute solution of the synthesized **3-Bromo-4-methoxybenzaldehyde** in a suitable solvent such as dichloromethane or ethyl acetate.
- Inject a small volume of the sample into the GC injector port.
- The oven temperature program should be optimized to achieve good separation of the components. A typical program might start at a low temperature (e.g., 70°C), ramp up to a higher temperature (e.g., 250°C), and then hold for a few minutes.
- The separated components will elute from the column and enter the mass spectrometer.
- The mass spectrometer will ionize the molecules and detect the fragments based on their mass-to-charge ratio, providing a mass spectrum that can be compared to a library for identification.

## Synthetic Pathways and Logical Workflows

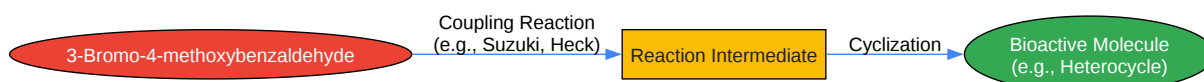
The utility of **3-Bromo-4-methoxybenzaldehyde** is best understood by visualizing its role in synthetic pathways.



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Workflow for the synthesis of **3-Bromo-4-methoxybenzaldehyde**.

This compound is a valuable starting material for more complex molecules. For instance, it can be used in the synthesis of various heterocyclic compounds which are of interest in medicinal chemistry.



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A general reaction pathway utilizing **3-Bromo-4-methoxybenzaldehyde**.

In conclusion, **3-Bromo-4-methoxybenzaldehyde** is a crucial building block in organic synthesis. Its well-defined properties and reactivity allow for its application in the development of novel compounds with potential therapeutic applications. The experimental protocols and pathways described herein provide a solid foundation for its use in a research and development setting.

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## References

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